

Spectroscopic Characterization of Methyl 2-(methylthio)propionate: A Comprehensive Comparison Guide

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Compound of Interest

Compound Name:	Methyl 2-(methylthio)propionate
CAS No.:	61366-76-5
Cat. No.:	B3427704

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Methyl 2-(methylthio)propionate (M2MTP; CAS 61366-76-5)[1] is a high-impact, sulfur-containing ester widely utilized in flavor and fragrance formulations to impart ripe, tropical fruit notes[2]. In medicinal chemistry and synthetic development, it serves as a versatile building block for synthesizing complex thioether-containing therapeutics.

Because thioesters are highly susceptible to oxidation and isomeric contamination during synthesis, relying on a single analytical technique can lead to false positives. This guide provides an objective, data-driven comparison of M2MTP against structurally related alternatives and establishes a self-validating spectroscopic protocol for its rigorous structural characterization.

Spectroscopic Fingerprint & Self-Validating Protocols

To ensure batch-to-batch consistency and structural integrity, a multi-modal spectroscopic approach is required. The following protocols are designed as self-validating systems, where

the physical preparation directly dictates the clarity of the analytical output.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Causality: ^1H and ^{13}C NMR provide definitive mapping of the carbon skeleton. The α -proton in M2MTP is highly sensitive to the combined electron-withdrawing effects of the carbonyl and the thioether groups, making its chemical shift and splitting pattern a critical diagnostic marker.
- Protocol:
 - Dissolve 15–20 mg of the M2MTP sample in 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard.
 - Acquire ^1H NMR at 400 MHz (16 scans, relaxation delay 1.0s) and ^{13}C NMR at 100 MHz (256 scans).
- Validation: Confirm the diagnostic ^1H signals: a singlet at ~ 2.15 ppm (S-CH₃), a doublet at ~ 1.45 ppm (CH-CH₂), a quartet at ~ 3.35 ppm (α -CH₂), and a singlet at ~ 3.75 ppm (O-CH₃). The presence of the α -proton quartet strictly differentiates M2MTP from its α -disubstituted analogs.

Gas Chromatography-Mass Spectrometry (GC-MS)

- Causality: Electron Ionization (EI) MS at 70 eV induces predictable fragmentation. The α -cleavage adjacent to the sulfur atom and carbonyl group is highly characteristic of α -thioesters, allowing for rapid identification of structural isomers.
- Protocol:

- Dilute the sample to 1 mg/mL in GC-grade hexane to prevent column overloading.
- Inject 1

L into a GC equipped with a non-polar capillary column (e.g., HP-5MS) using a split ratio of 50:1. Program the oven from 50°C to 250°C at 10°C/min.
- Validation: Identify the molecular ion () at m/z 134. The base peak must appear at m/z 75, corresponding to the fragment resulting from the loss of the carbomethoxy radical (, 59 Da).

Fourier-Transform Infrared (FT-IR) Spectroscopy

- Causality: FT-IR via Attenuated Total Reflectance (ATR) rapidly confirms the presence of the intact ester linkage without sample degradation or the need for solvent subtraction.
- Protocol:
 - Apply a neat drop of M2MTP directly onto a clean diamond ATR crystal.
 - Collect 32 scans from 4000 to 400 cm^{-1}

at a resolution of 4 cm^{-1} .
- Validation: Ensure the presence of a strong, sharp carbonyl (C=O) stretching frequency at ~1735 cm^{-1}

and C-O-C stretching bands between 1150–1200 cm^{-1} .

. Absence of broad bands above 3200 cm^{-1} validates the absence of hydrolyzed carboxylic acid impurities.

Comparative Analysis: M2MTP vs. Alternatives

When selecting a thioester for formulation or chemical synthesis, scientists must weigh volatility, steric hindrance, and organoleptic profiles. The table below objectively compares M2MTP with two primary alternatives: Ethyl 2-methyl-2-(methylthio)propionate (E2M2MTP)[3] and Methyl 3-(methylthio)propionate (M3MTP).

Parameter	Methyl 2-(methylthio)propionate	Ethyl 2-methyl-2-(methylthio)propionate	Methyl 3-(methylthio)propionate
CAS Number	61366-76-5[1]	49773-24-2[3]	13532-18-8
Molecular Weight	134.20 g/mol	162.25 g/mol [3]	134.20 g/mol
Structural Feature	-thioether, secondary carbon	-thioether, tertiary carbon	-thioether, primary carbon
Diagnostic NMR	-CH quartet (~3.35 ppm)	No -proton (gem-dimethyl singlet)	Two triplets (~2.6, 2.8 ppm)
Odor Profile	Ripe, tropical fruit, sulfury[2]	Green, tropical fruit, pineapple[4]	Sweet, pineapple, savory
Steric Hindrance	Moderate	High (gem-dimethyl group)	Low
Primary Application	High-impact flavor/fragrance[2]	Berry/Pineapple formulations[4]	Savory and fruit flavorings

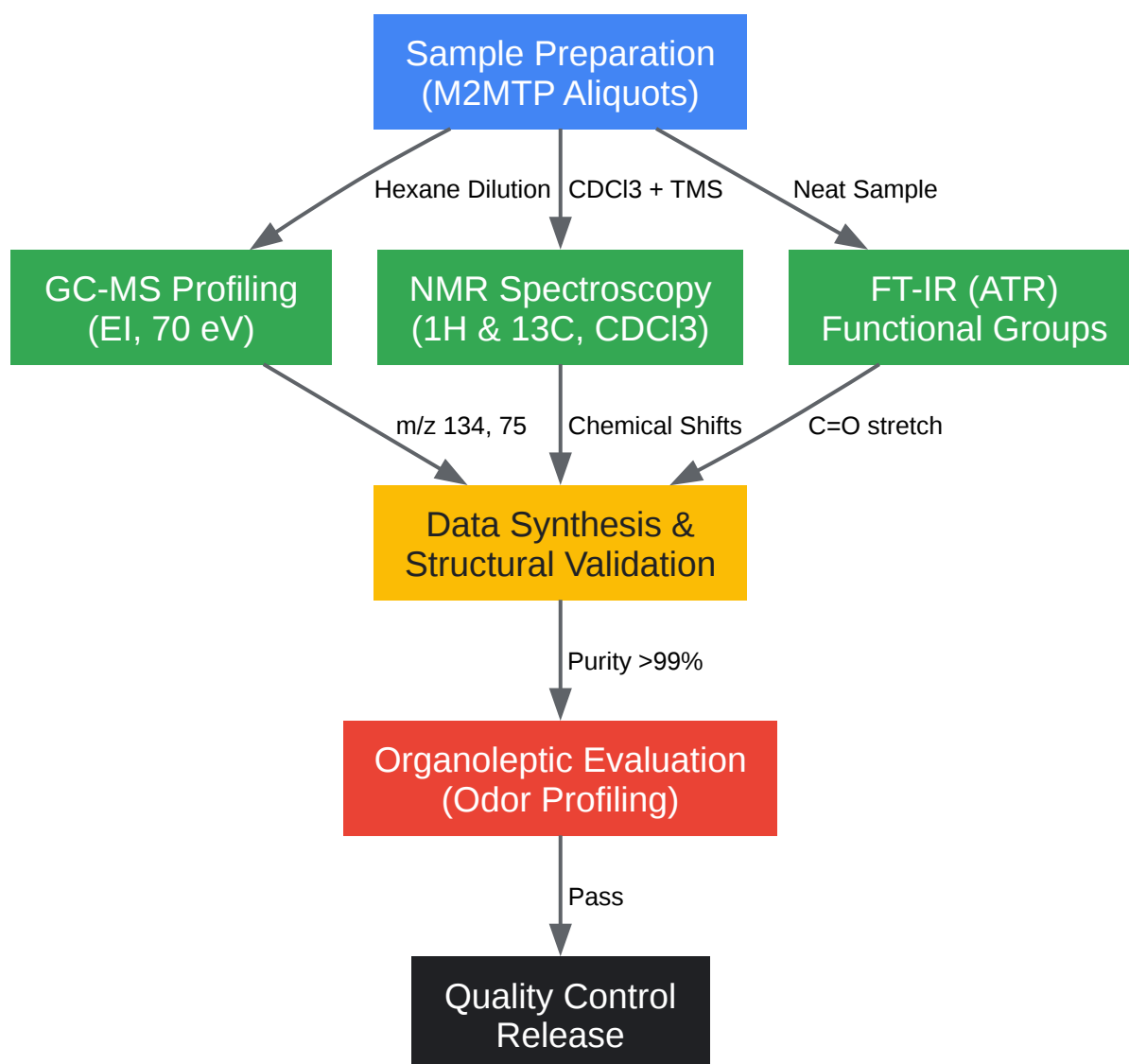
Mechanistic Insights: E2M2MTP features a tertiary

-carbon, which sterically hinders nucleophilic attack at the adjacent carbonyl. This makes it more chemically stable in aggressive formulation matrices but alters its volatility (XLogP3 ~1.8) [3]. Conversely, M3MTP is a structural isomer of M2MTP but shifts the thioether to the

-position, drastically changing its MS fragmentation pattern (yielding a base peak at m/z 61 for rather than m/z 75).

Analytical Workflow Visualization

To ensure rigorous quality control, the following workflow demonstrates the logical progression from sample preparation to final release, ensuring that chemical data aligns with organoleptic expectations.



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Fig 1: Multi-modal spectroscopic workflow for the structural validation of M2MTP.

References

- [2] Title: **Methyl 2-(methylthio)propionate**, 99%, Thermo Scientific Source: Fisher Scientific URL:[[Link](#)]
- [4] Title: ethyl 2-methyl-2-(methyl thio) propionate, 49773-24-2 Source: The Good Scents Company URL:[[Link](#)]
- [3] Title: Ethyl 2-methyl-2-(methylthio)propionate | C7H14O2S | CID 3016499 Source: PubChem (National Institutes of Health) URL:[[Link](#)]
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